

Application of Methotrexate in High-Throughput Screening Assays: Application Notes and Protocols

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Compound of Interest

Compound Name: *Folex Pfs*

Cat. No.: *B15129902*

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Introduction

Methotrexate (MTX) is a cornerstone therapeutic agent, widely recognized for its efficacy as a chemotherapy agent and an immunosuppressant.^[1] Its primary mechanism of action involves the competitive inhibition of dihydrofolate reductase (DHFR), an essential enzyme for DNA synthesis and cellular replication.^[1] This well-characterized inhibitory activity makes methotrexate an invaluable tool in high-throughput screening (HTS) campaigns, particularly as a robust positive control for assays targeting DHFR. Furthermore, its established anti-inflammatory properties, including the modulation of the NF- κ B signaling pathway, position it as a valuable reference compound in cell-based screens for novel anti-inflammatory agents.

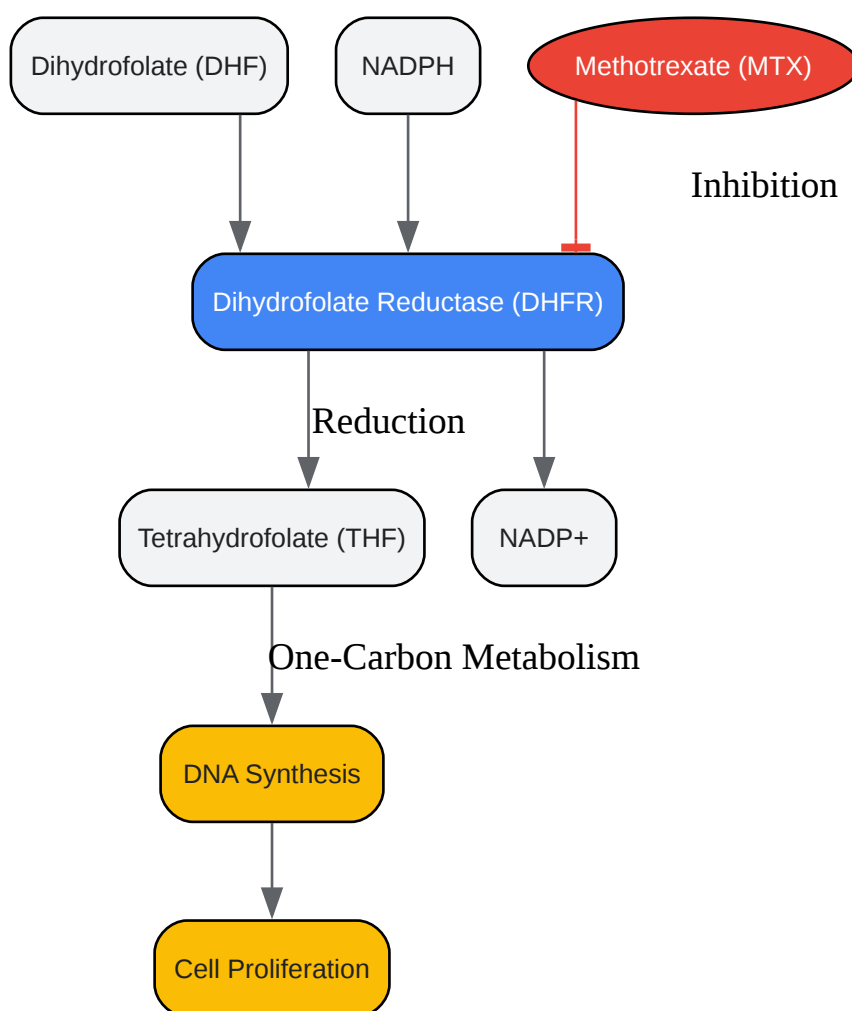
These application notes provide detailed protocols for the use of methotrexate in two key HTS applications: a biochemical assay for the screening of DHFR inhibitors and a cell-based assay for the identification of inhibitors of NF- κ B activation.

Application 1: Methotrexate as a Positive Control in a High-Throughput Screening Assay for Dihydrofolate Reductase (DHFR) Inhibitors

Background

Dihydrofolate reductase is a critical enzyme in the folate metabolic pathway, responsible for the reduction of dihydrofolate to tetrahydrofolate. This reaction is vital for the de novo synthesis of purines, thymidylate, and certain amino acids. Inhibition of DHFR disrupts DNA synthesis, leading to cell cycle arrest and apoptosis, making it an attractive target for antimicrobial and anticancer drug development. Methotrexate's potent and well-documented inhibition of DHFR makes it an ideal positive control for HTS campaigns aimed at discovering novel DHFR inhibitors.

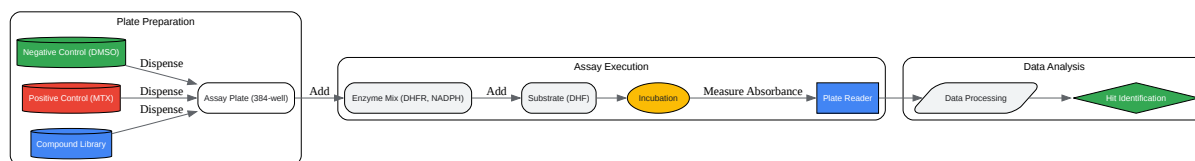
Signaling Pathway

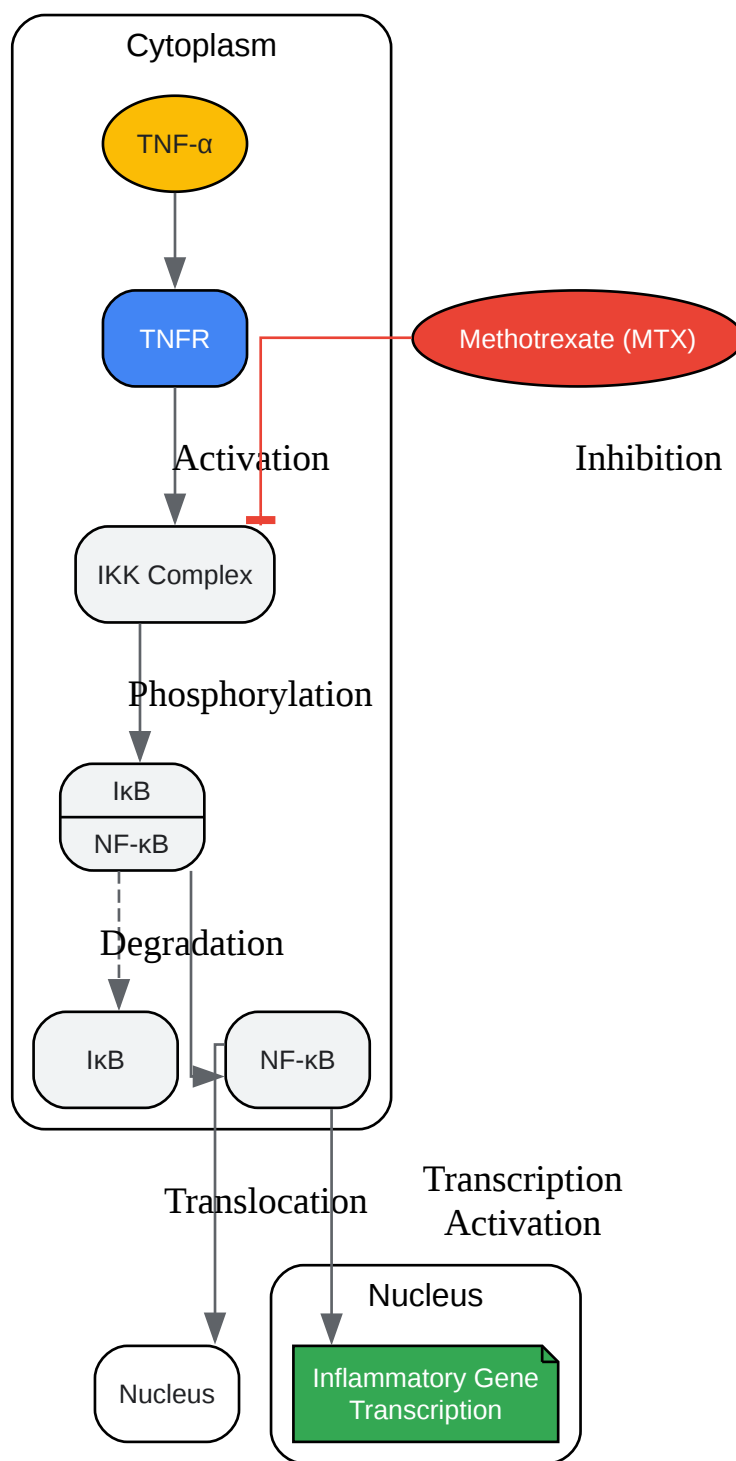


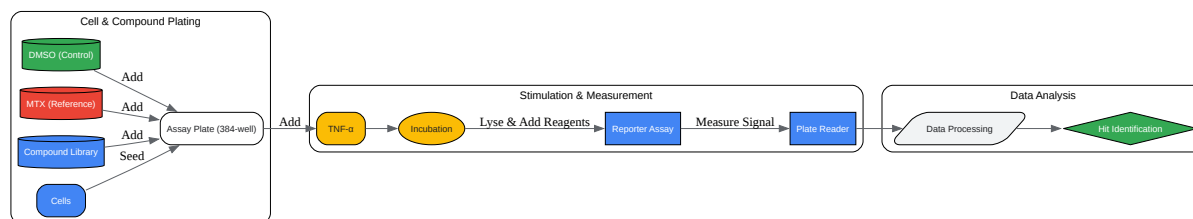
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Caption: Dihydrofolate Reductase (DHFR) pathway and inhibition by Methotrexate.

Experimental Workflow







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References

- 1. Methotrexate-DHFR Inhibitor Synthesis Service - Creative Biolabs [[creative-biolabs.com](https://www.creative-biolabs.com)]
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